

Potential applications of 2-((2-Hydroxyethyl)amino)nicotinonitrile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-((2-Hydroxyethyl)amino)nicotinonitrile

Cat. No.: B1318946

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An In-Depth Technical Guide to the Potential Applications of **2-((2-Hydroxyethyl)amino)nicotinonitrile**

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-((2-Hydroxyethyl)amino)nicotinonitrile is a versatile heterocyclic building block possessing multiple reactive centers that can be strategically exploited for the synthesis of a diverse array of complex molecules. This guide delves into the core chemical attributes of this compound, outlines its synthesis, and explores its significant potential, particularly as a precursor for potent biologically active agents in the field of medicinal chemistry. Detailed experimental protocols and visual diagrams are provided to facilitate practical application and further research.

Introduction to 2-((2-Hydroxyethyl)amino)nicotinonitrile

2-((2-Hydroxyethyl)amino)nicotinonitrile, with the CAS number 440102-32-9, is a pyridine derivative characterized by the presence of a nitrile group, a secondary amine, and a primary alcohol.^[1] This unique combination of functional groups on a central pyridine scaffold makes it an attractive starting material for organic synthesis, particularly in the construction of fused heterocyclic systems.

Chemical Structure and Properties

The structural features of **2-((2-Hydroxyethyl)amino)nicotinonitrile**—a nucleophilic secondary amine, a hydroxyl group capable of derivatization or participation in cyclization, and a nitrile group that can be hydrolyzed, reduced, or used in cycloadditions—confer upon it a high degree of chemical versatility.

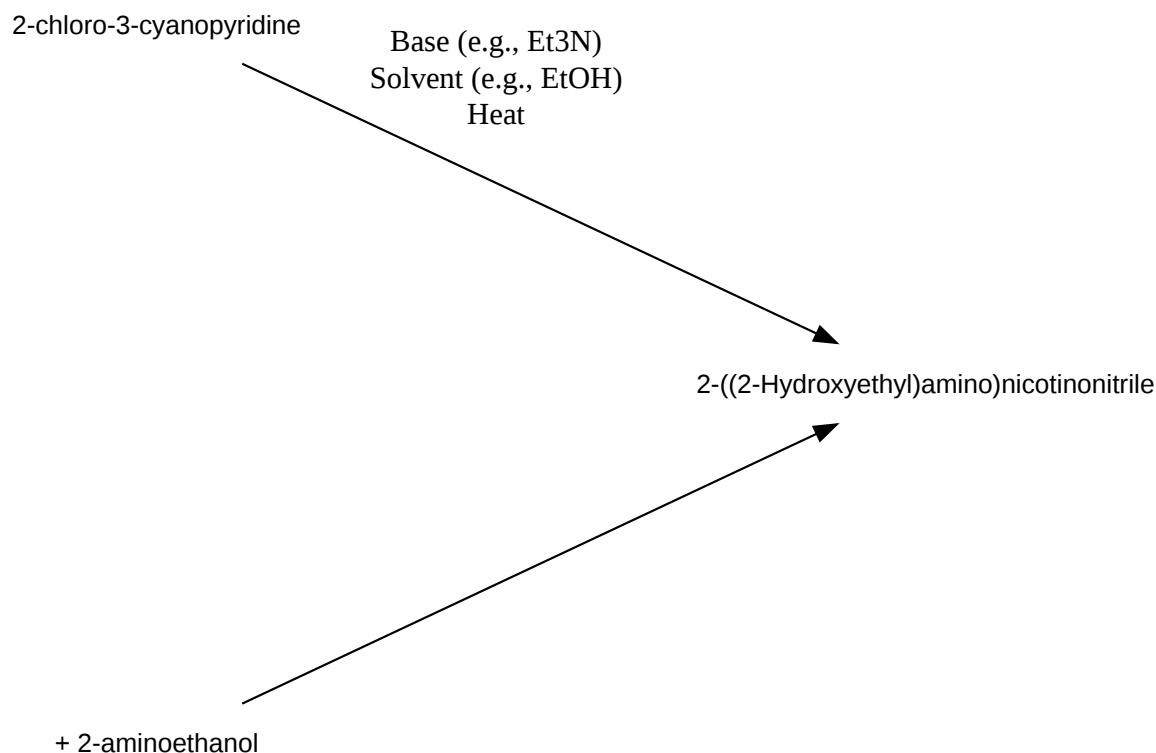
Caption: Chemical structure of **2-((2-Hydroxyethyl)amino)nicotinonitrile**.

Table 1: Physicochemical Properties of **2-((2-Hydroxyethyl)amino)nicotinonitrile**

Property	Value	Reference
CAS Number	440102-32-9	[1]
Molecular Formula	C8H9N3O	[1]
Molecular Weight	163.18 g/mol	[1]
Classification	Heterocyclic Building Block, Pyridine, Amine, Nitrile, Alcohol	[1]

Synthesis

The most direct synthetic route to **2-((2-Hydroxyethyl)amino)nicotinonitrile** involves the nucleophilic aromatic substitution of 2-chloro-3-cyanopyridine with 2-aminoethanol. 2-Chloro-3-cyanopyridine is a widely available and crucial intermediate in the synthesis of numerous pharmaceuticals and agrochemicals.[\[2\]](#)[\[3\]](#)[\[4\]](#) The reaction typically proceeds in the presence of a base to neutralize the hydrochloric acid byproduct.



Acylated 2-((2-Hydroxyethyl)amino)nicotinonitrile derivative $\xrightarrow{\text{Base}}$ Intramolecular cyclization \longrightarrow Pyrido[2,3-d]pyrimidine derivative

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- To cite this document: BenchChem. [Potential applications of 2-((2-Hydroxyethyl)amino)nicotinonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1318946#potential-applications-of-2-2-hydroxyethyl-amino-nicotinonitrile]

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